

# Octamethyltrisiloxane: A Comprehensive Technical Guide for Scientific Applications

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## Compound of Interest

Compound Name: Octamethyltrisiloxane

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This in-depth technical guide provides a comprehensive overview of **octamethyltrisiloxane**, a versatile silicone compound. The document details its key synonyms, physicochemical properties, and toxicological profile, presenting data in a clear and accessible format. Furthermore, it outlines generalized experimental protocols for toxicological assessment and provides a logical workflow for its safety evaluation, aligning with international standards. This guide is intended to be a valuable resource for professionals in research, development, and safety assessment.

## Chemical Identity and Synonyms

**Octamethyltrisiloxane** is a linear siloxane that is scientifically and commercially known by a variety of names. Accurate identification is crucial for literature searches and regulatory compliance.

Table 1: Key Synonyms and Identifiers for **Octamethyltrisiloxane**

Identifier Type	Value
IUPAC Name	1,1,1,3,3,5,5,5-Octamethyltrisiloxane
CAS Number	107-51-7[1]
EC Number	203-497-4
Molecular Formula	C8H24O2Si3
Common Synonyms	Dimethylbis(trimethylsiloxy)silane, MDM (siloxane), L3
Trade Names	Dow Corning OS 20, FRD 20, KF 96A1cs, KF 96L1.0

## Physicochemical Properties

The utility of **octamethyltrisiloxane** in various applications is dictated by its distinct physical and chemical characteristics.

Table 2: Physicochemical Properties of **Octamethyltrisiloxane**

Property	Value	Source
Molecular Weight	236.53 g/mol	[1]
Appearance	Colorless, odorless liquid	
Boiling Point	153 °C (at 1013 hPa)	[2]
Melting Point	< -80 °C	[2]
Density	0.82 g/cm <sup>3</sup> (at 25 °C)	
Vapor Pressure	5.35 hPa (at 25 °C)	[2]
Water Solubility	0.0345 mg/L (at 23 °C)	[2]
log Kow (Octanol-Water Partition Coefficient)	6.60 (at 24.1 °C)	[2]
Viscosity	1.0 cSt (at 25 °C)	
Flash Point	33 °C	

## Toxicological Profile

The safety profile of **octamethyltrisiloxane** has been evaluated through various toxicological studies, primarily following OECD guidelines.

Table 3: Summary of Toxicological Data for **Octamethyltrisiloxane**

Endpoint	Result	Species	Guideline
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Rat	OECD TG 423
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rat	OECD TG 402
Acute Inhalation Toxicity (LC50)	> 22.6 mg/L (4 hours)	Rat	OECD TG 403
Skin Irritation	Not irritating	Rabbit	EPA OPPTS 870.2500
Skin Sensitization	Not a sensitizer	Human	Patch Test
Repeated Dose Oral Toxicity (28-day)	Increased liver weight at $\geq 250$ mg/kg bw/day	Rat	OECD TG 407
Reproductive/Developmental Toxicity Screening	No reproductive or developmental toxicity observed	Rat	OECD TG 422

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **octamethyltrisiloxane** are based on internationally recognized OECD guidelines. The following are generalized methodologies for key studies.

### Repeated Dose 28-Day Oral Toxicity Study (Based on OECD TG 407)

Objective: To evaluate the potential adverse effects of **octamethyltrisiloxane** following repeated oral administration for 28 days.

Methodology:

- **Test Animals:** Healthy young adult Sprague-Dawley rats are used. Animals are randomized into control and treatment groups, with a minimum of 5 males and 5 females per group.

- Dose Administration: **Octamethyltrisiloxane** is administered daily by oral gavage. Dose levels of 0 (vehicle control), 25, 250, and 1000 mg/kg body weight/day have been used in studies.[3] A suitable vehicle, such as corn oil, is used to prepare the dosing solutions.
- Observations:
  - Clinical Signs: Animals are observed daily for any signs of toxicity.
  - Body Weight and Food Consumption: Recorded weekly.
  - Hematology and Clinical Biochemistry: Blood samples are collected at the end of the study for analysis of hematological and biochemical parameters.
- Pathology:
  - Gross Necropsy: All animals are subjected to a full gross necropsy at the end of the study.
  - Histopathology: Organs and tissues are preserved for microscopic examination. In studies with **octamethyltrisiloxane**, the liver has been identified as a target organ.[3]

## Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test (Based on OECD TG 422)

Objective: To screen for potential reproductive and developmental toxicity of **octamethyltrisiloxane**, in addition to general systemic toxicity.

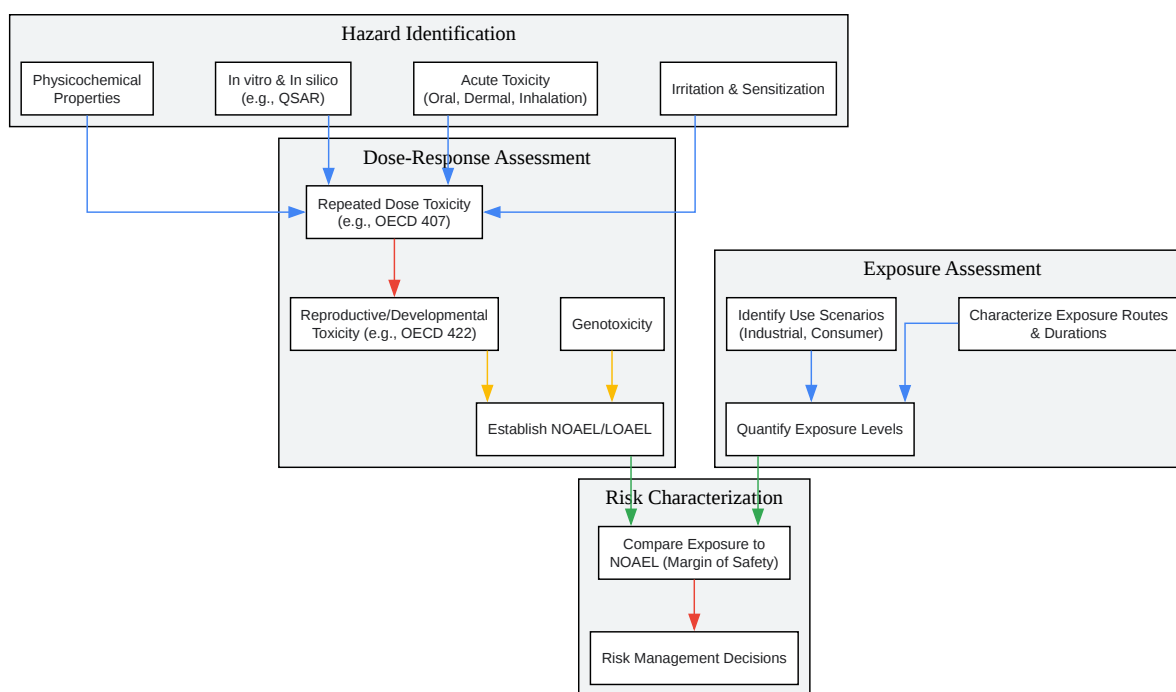
Methodology:

- Test Animals: Groups of male and female Sprague-Dawley rats (at least 10 per sex per group) are used.
- Dose Administration: The substance is administered daily by whole-body vapor inhalation to different groups at varying concentrations.[2]
- Study Design:

- Pre-mating: Males are dosed for a minimum of two weeks prior to mating. Females are dosed for two weeks prior to mating.
- Mating: Animals are paired for mating. Dosing continues for both sexes.
- Gestation and Lactation: Dosing of females continues throughout pregnancy and lactation.
- Observations:
  - Parental Animals: Monitored for clinical signs of toxicity, effects on mating performance, fertility, gestation length, and parturition.
  - Offspring: Litters are examined for viability, sex ratio, and any developmental abnormalities. Pup weights are recorded.
- Pathology: Parental animals are subjected to gross necropsy and histopathological examination, with a focus on reproductive organs.

## Safety Assessment Workflow

The evaluation of the safety of a chemical substance like **octamethyltrisiloxane** follows a structured workflow, integrating data from various sources to characterize potential risks.



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Caption: A generalized workflow for the safety assessment of a chemical substance.

## Conclusion

**Octamethyltrisiloxane** is a well-characterized compound with a range of synonyms and defined physicochemical properties. Its toxicological profile indicates low acute toxicity, and it is not considered a skin irritant or sensitizer. Repeated dose studies have identified the liver as a

potential target organ at higher doses. The provided generalized experimental protocols, based on OECD guidelines, offer a framework for conducting robust safety assessments. The safety assessment workflow illustrates the systematic process of integrating hazard, dose-response, and exposure data to characterize and manage potential risks associated with the use of this and other chemical substances. This guide serves as a foundational resource for professionals requiring detailed technical information on **octamethyltrisiloxane**.

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- To cite this document: BenchChem. [Octamethyltrisiloxane: A Comprehensive Technical Guide for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607121#key-synonyms-for-octamethyltrisiloxane-in-scientific-literature]

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